

ALES vs. SLS: A Comparative Analysis of Skin Irritation Potential in Dermatological Research

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Ammonium lauryl ether sulfate*

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A deep dive into the dermatological effects of **Ammonium Lauryl Ether Sulfate** (ALES) and Sodium Lauryl Sulfate (SLS) reveals distinct differences in their skin irritation potential. While both are anionic surfactants commonly used in personal care products, research indicates that ALES is a milder alternative to the more aggressive SLS. This guide provides a comprehensive comparison based on available experimental data, detailing the mechanisms of action and outlining relevant experimental protocols for researchers, scientists, and drug development professionals.

Sodium Lauryl Sulfate (SLS) is a well-established skin irritant, known for its potent cleansing properties which can unfortunately lead to disruption of the skin barrier. This disruption manifests as increased transepidermal water loss (TEWL), erythema (redness), and the release of pro-inflammatory cytokines.[1][2] In contrast, **Ammonium Lauryl Ether Sulfate** (ALES), also commonly referred to as Ammonium Lauryl Sulfate (ALS) in consumer-facing literature, is consistently reported to be a gentler surfactant.[3] This reduced irritation potential is attributed to its molecular structure, which results in less significant interactions with skin proteins and lipids.[3]

Quantitative Comparison of Skin Irritation Parameters

While direct side-by-side clinical trial data comparing the quantitative effects of ALES and SLS on key irritation markers is limited in the readily available scientific literature, the consensus from various dermatological studies and reviews points towards a lower irritation profile for

ALES. The following tables summarize the expected comparative performance based on existing research.

Table 1: Comparison of Skin Barrier Function Parameters

Parameter	Ammonium Lauryl Ether Sulfate (ALES)	Sodium Lauryl Sulfate (SLS)	Key Findings
Transepidermal Water Loss (TEWL)	Lower increase compared to SLS	Significant increase, indicating compromised barrier function[1]	ALES is suggested to cause less disruption to the stratum corneum lipids, thus better preserving the skin's natural moisture barrier.[3]
Erythema Index	Reduced erythema observed in patch testing compared to SLS[3]	Induces noticeable erythema, a classic sign of inflammation[1]	The milder nature of ALES leads to a less pronounced inflammatory response in the skin.
Stratum Corneum Lipid Disruption	Less disruptive to intercellular lipid structures[3]	Known to strip natural oils and lipids from the skin[3]	ALES's molecular structure is less aggressive towards the skin's lipid matrix.
Protein (Keratin) Binding	Weaker protein binding affinity[3]	Stronger binding to keratin, potentially leading to protein denaturation[3]	The weaker interaction of ALES with skin proteins contributes to its reduced irritation potential.

Table 2: Comparison of Inflammatory Cytokine Release

Cytokine	Ammonium Lauryl Ether Sulfate (ALES)	Sodium Lauryl Sulfate (SLS)	Key Findings
Interleukin-1 α (IL-1 α)	Lower induction of IL-1 α expected	Known to induce the release of this pro-inflammatory cytokine from keratinocytes[4]	As a primary inflammatory mediator, lower IL-1 α release suggests a reduced inflammatory cascade with ALES.
Tumor Necrosis Factor- α (TNF- α)	Lower induction of TNF- α expected	Contributes to the inflammatory response initiated by skin barrier disruption[4]	A diminished inflammatory signal from ALES would likely result in lower TNF- α levels.

Experimental Protocols

To aid researchers in the direct comparison of these surfactants, a detailed experimental protocol for a human patch test is provided below. This protocol is a composite based on standard methodologies described in the literature for evaluating surfactant-induced skin irritation.[5][6]

Human Patch Test Protocol for Comparative Skin Irritation Assessment

1. Objective: To compare the skin irritation potential of ALES and SLS in human volunteers by measuring Transepidermal Water Loss (TEWL) and erythema.
2. Study Population: A cohort of healthy adult volunteers with no history of chronic skin diseases.
3. Materials:
 - Test substances: 1% aqueous solutions of ALES and SLS.
 - Negative control: Deionized water.

- Occlusive patches (e.g., Finn Chambers on Scanpor tape).
- Tewameter® for TEWL measurements.
- Chromameter® or a similar device for erythema (a*) measurements.

4. Procedure:

- **Baseline Measurements:** Before patch application, measure baseline TEWL and erythema at the designated test sites on the volar forearm or upper back of each volunteer.
- **Patch Application:** Apply 20 µL of each test solution (1% ALES, 1% SLS, and deionized water) to the filter paper within the occlusive chambers. Secure the patches to the designated skin sites.
- **Exposure:** Leave the patches in place for 24 hours.
- **Patch Removal and Readings:** After 24 hours, carefully remove the patches. Allow the skin to acclimatize for 30 minutes. Measure TEWL and erythema at each test site.
- **Follow-up Readings:** Repeat TEWL and erythema measurements at 48 and 72 hours post-patch removal to assess the time course of the irritation and recovery.

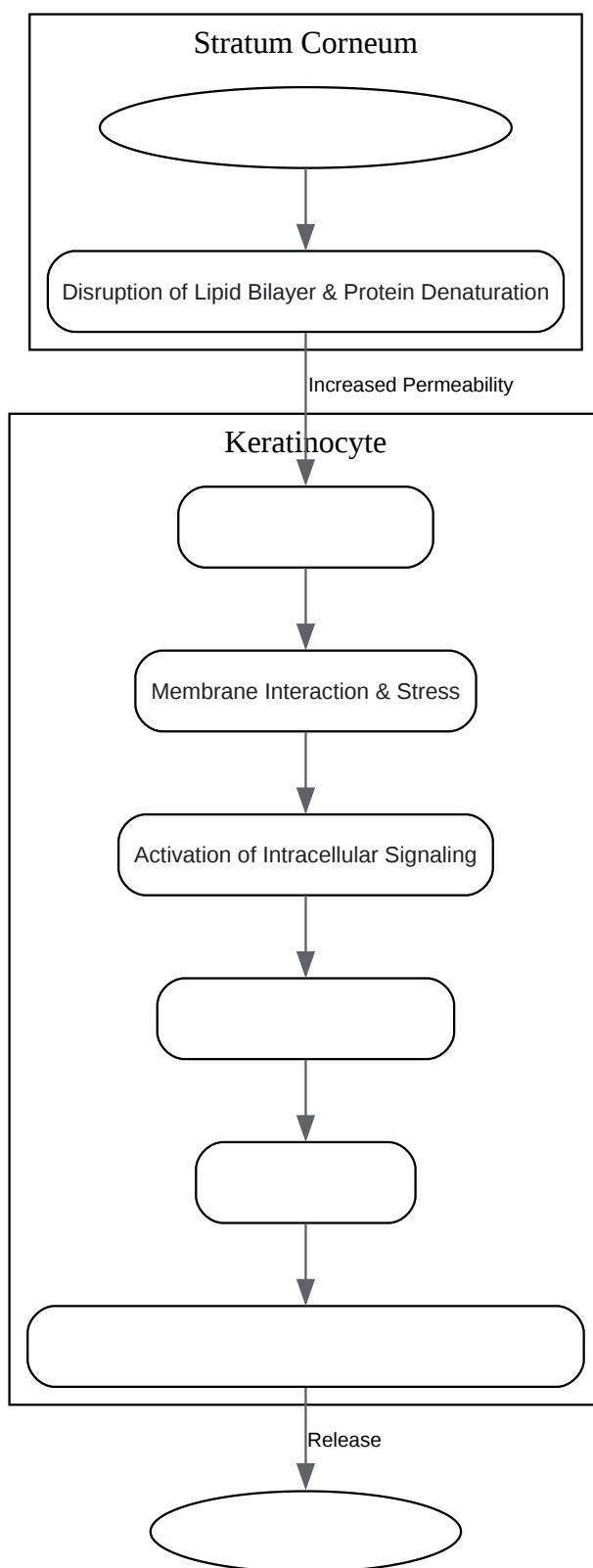
5. Data Analysis:

- Calculate the change in TEWL and erythema from baseline for each test substance at each time point.
- Statistically compare the changes induced by ALES and SLS using appropriate statistical tests (e.g., paired t-test or Wilcoxon signed-rank test).

Signaling Pathways in Surfactant-Induced Skin Irritation

The irritation caused by anionic surfactants like SLS and ALES is initiated by the disruption of the stratum corneum, the outermost layer of the skin. This disruption allows the surfactant molecules to penetrate deeper into the epidermis and interact with keratinocytes, the primary cells of the epidermis. This interaction triggers a cascade of intracellular signaling events, leading to the production and release of pro-inflammatory cytokines.

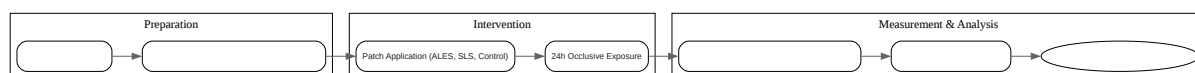
The diagram below illustrates the general signaling pathway initiated by anionic surfactants leading to an inflammatory response in keratinocytes.



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Caption: Surfactant-induced skin irritation pathway.

The following diagram illustrates a typical experimental workflow for comparing the skin irritation potential of ALES and SLS.



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- To cite this document: BenchChem. [ALES vs. SLS: A Comparative Analysis of Skin Irritation Potential in Dermatological Research]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b020673#skin-irritation-potential-of-ales-compared-to-sls-in-dermatological-research]

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